

An In-depth Technical Guide to Dicafeoylquinic Acid Biosynthesis in Plants

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Compound of Interest

Compound Name: *Dicafeoylquinic acid*

CAS No.: 251320-68-0

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Introduction

Dicafeoylquinic acids (DCQAs) are a significant class of polyphenolic compounds derived from the phenylpropanoid pathway in plants. These specialized metabolites are esters of caffeic acid and quinic acid. Renowned for their potent antioxidant, anti-inflammatory, and antiviral properties, DCQAs are of increasing interest for their therapeutic potential in drug development and as high-value nutraceuticals. In plants, they play a crucial role in defense mechanisms against various biotic and abiotic stresses, such as UV radiation and pathogens. This technical guide provides a comprehensive overview of the DCQA biosynthesis pathway, its regulation, and detailed methodologies for its study.

The Core Biosynthetic Pathway: From Phenylalanine to Dicafeoylquinic Acids

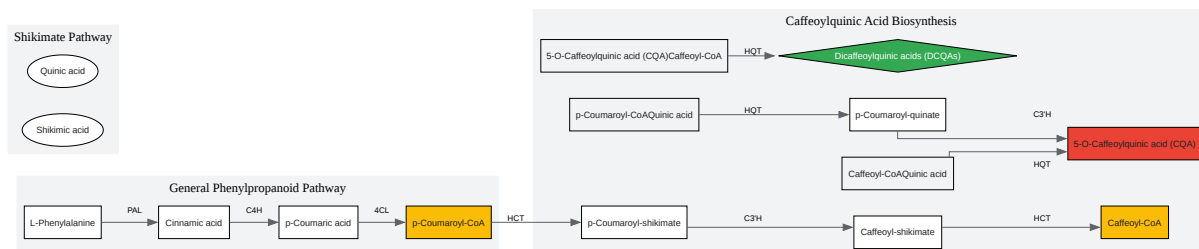
The biosynthesis of DCQAs is an extension of the general phenylpropanoid pathway, which begins with the amino acid L-phenylalanine. A series of enzymatic reactions leads to the

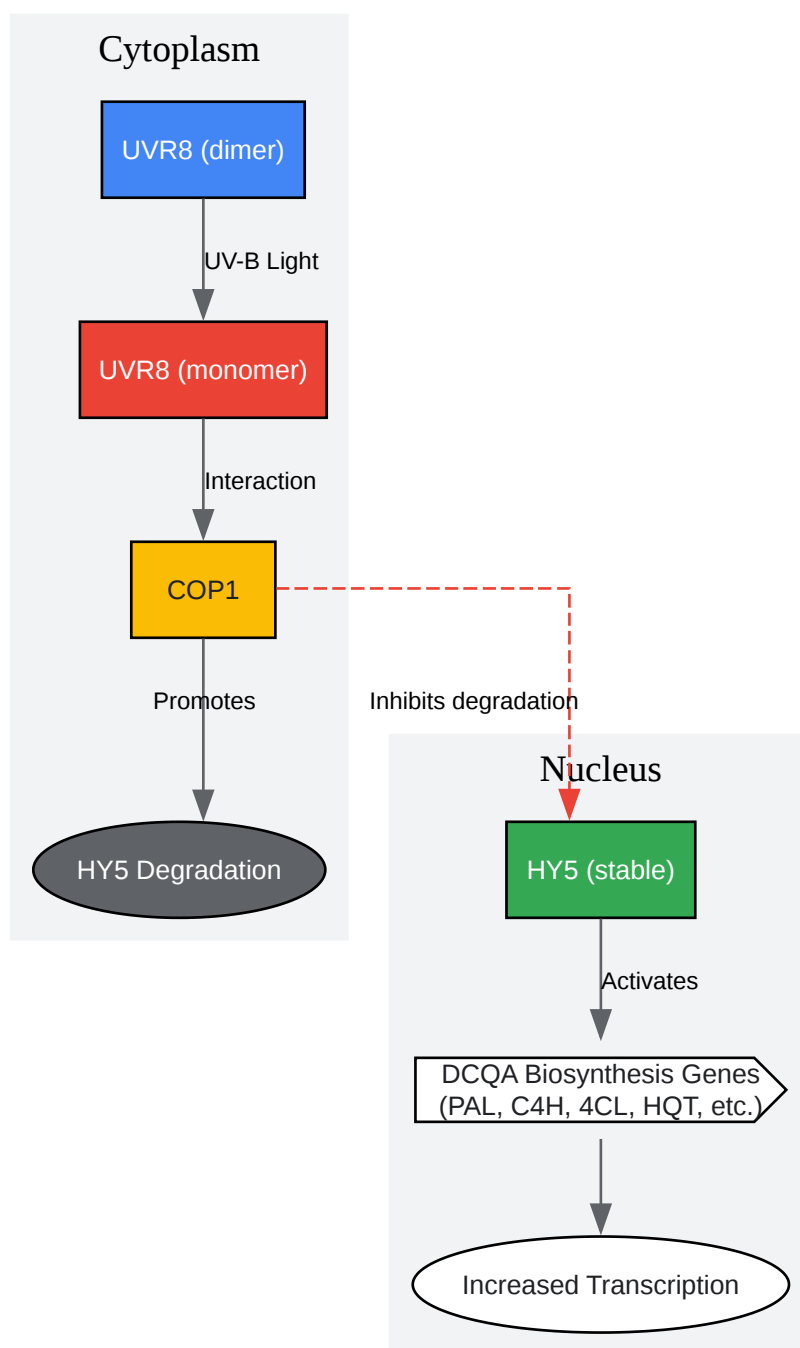
formation of hydroxycinnamoyl-CoA esters, which act as acyl donors for the esterification of quinic acid. The initial product, a mono-caffeoylquinic acid (CQA), serves as the precursor for the formation of various DCQA isomers.

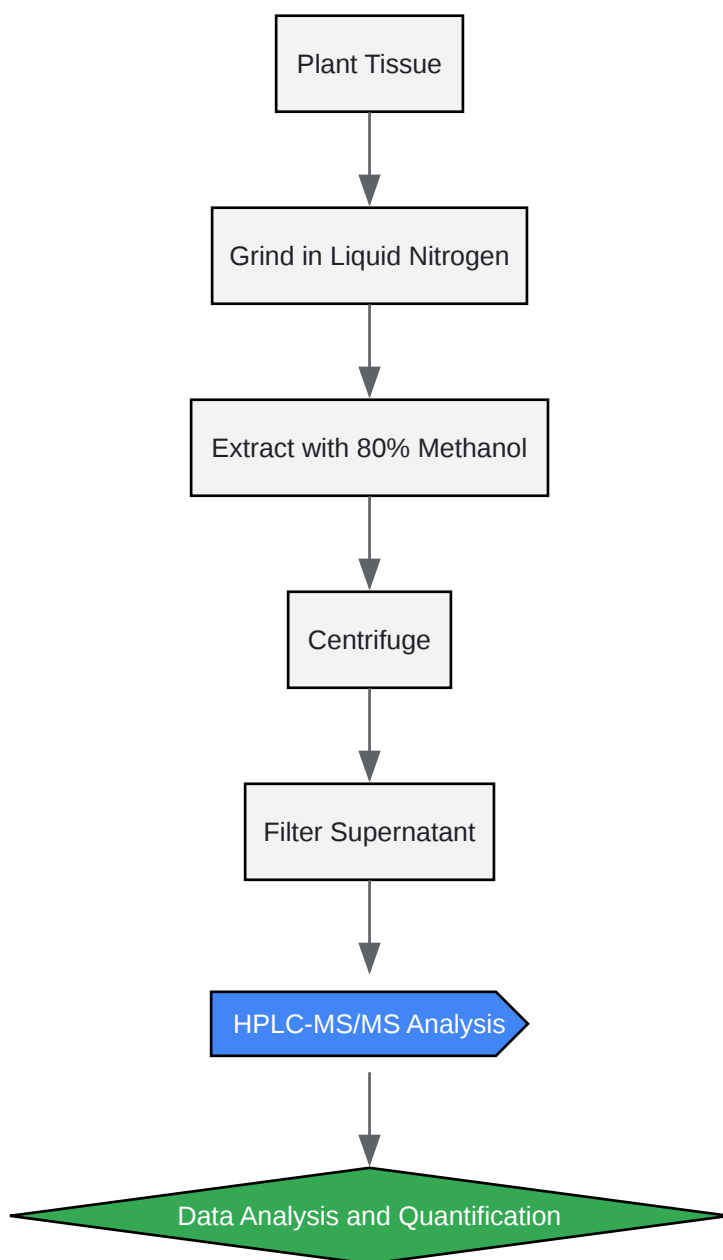
The formation of 5-O-caffeoylquinic acid (5-CQA), the most common CQA, can occur through several routes. The key enzymes involved in the core pathway leading to DCQAs are:

- Phenylalanine Ammonia-Lyase (PAL): Initiates the phenylpropanoid pathway by converting L-phenylalanine to cinnamic acid.
- Cinnamate 4-hydroxylase (C4H): A cytochrome P450 monooxygenase that hydroxylates cinnamic acid to produce p-coumaric acid.
- 4-coumarate:CoA Ligase (4CL): Activates p-coumaric acid by ligating it to Coenzyme A, forming p-coumaroyl-CoA.
- p-Coumaroyl Ester 3'-Hydroxylase (C3'H): A cytochrome P450 enzyme (CYP98) that hydroxylates the p-coumaroyl moiety of either p-coumaroyl-shikimate or p-coumaroyl-quinic acid to the corresponding caffeoyl ester.
- Hydroxycinnamoyl-CoA:Shikimate/Quinate Hydroxycinnamoyl Transferase (HCT): An acyltransferase that can utilize both shikimate and quinate as acyl acceptors from hydroxycinnamoyl-CoAs. It is considered a pivotal enzyme in lignin biosynthesis.
- Hydroxycinnamoyl-CoA:Quinate Hydroxycinnamoyl Transferase (HQT): An acyltransferase with a preference for quinate as the acyl acceptor, catalyzing the formation of caffeoylquinic acid from caffeoyl-CoA and quinic acid.

The formation of DCQA isomers, such as 1,3-diCQA (cynarin), 3,4-diCQA, 3,5-diCQA, and 4,5-diCQA, occurs through the subsequent acylation of a mono-caffeoylquinic acid molecule with a second caffeoyl-CoA molecule. This reaction can also be catalyzed by HQT, highlighting its dual catalytic activity.







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